

methods for quantifying Metchnikowin expression in vivo

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Compound of Interest

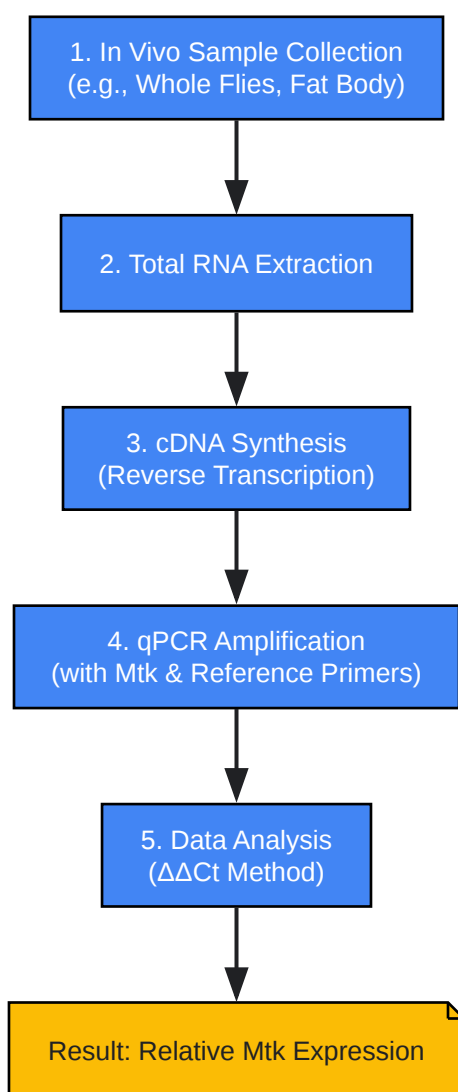
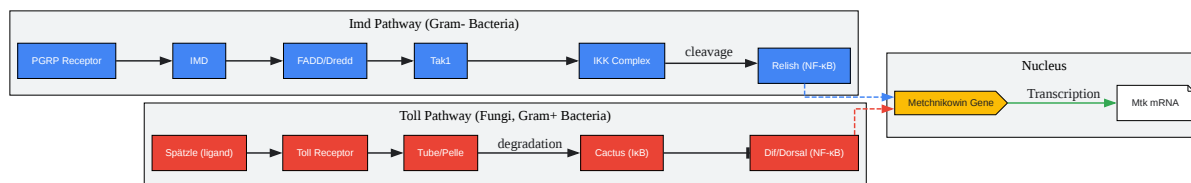
Compound Name: Metchnikowin

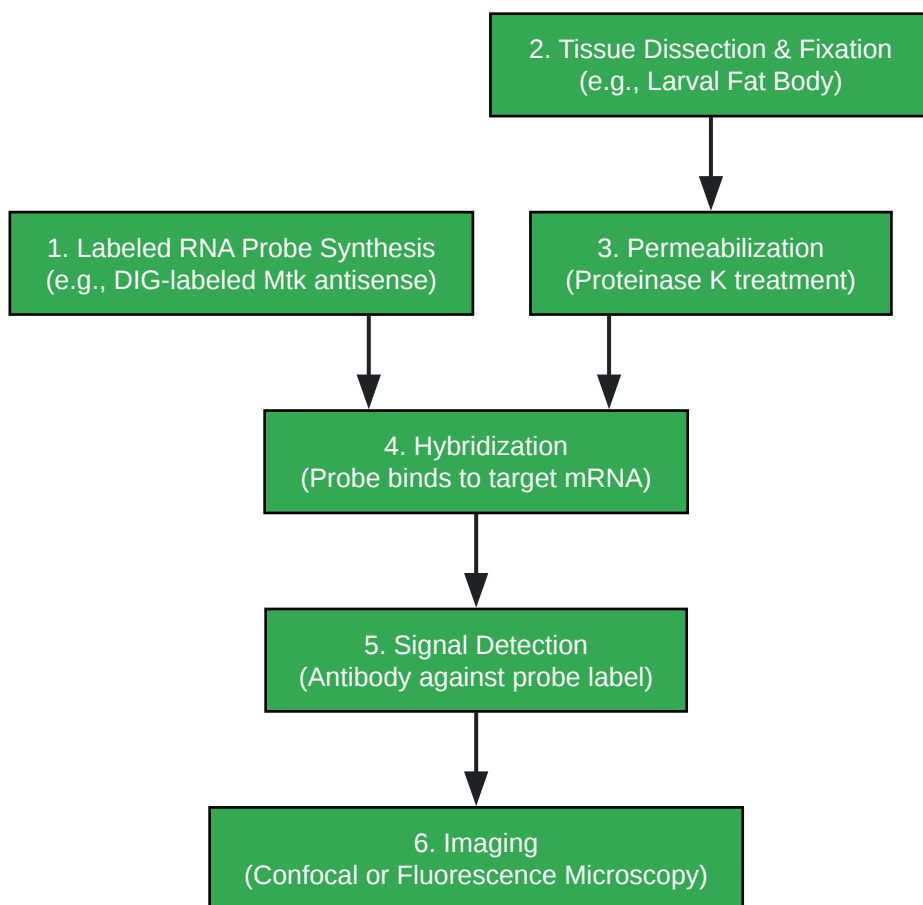
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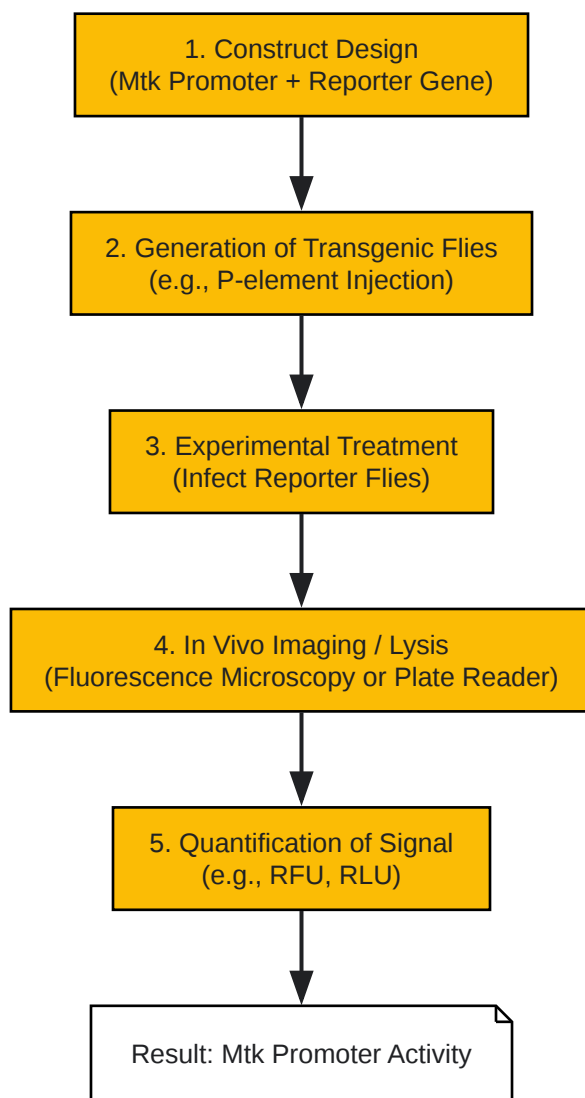
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Key Regulatory Signaling Pathways

The expression of the **Metchnikowin** gene (Mtk) is induced upon recognition of microbial pathogens. The diagram below illustrates the simplified Toll and Imd pathways leading to the activation of transcription factors that bind to the Mtk promoter and initiate its expression.







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